

# Thermodynamic Properties of Dimethylmalononitrile: A Technical Guide

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## Compound of Interest

Compound Name: Dimethylmalononitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **dimethylmalononitrile** ( $(\text{CH}_3)_2\text{C}(\text{CN})_2$ ). The information presented herein is compiled from experimental data and established scientific literature, offering a valuable resource for professionals in research, chemical synthesis, and drug development.

## Core Thermodynamic Data

The following tables summarize the key quantitative thermodynamic data for **dimethylmalononitrile**. The primary source for this experimental data is the seminal work of Ribner and Westrum (1967).<sup>[1]</sup>

Property	Value	Units	Notes
Molecular Weight	94.11	g/mol	<sup>[1]</sup>
Melting Point	31-33	°C	<sup>[1]</sup>
Boiling Point	120 / 33	°C / mmHg	<sup>[1]</sup>
Flash Point	63	°C	Closed cup <sup>[1]</sup>

Table 1: Physical Properties of **Dimethylmalononitrile**

Thermodynamic Quantity	Value	Units	Conditions
Standard Entropy ( $S^\circ$ )	44.92	cal/(mol·K)	at 298.15 K
$(H^\circ - H^\circ_0)/T$	21.95	cal/(mol·K)	at 298.15 K
$-(G^\circ - H^\circ_0)/T$	22.97	cal/(mol·K)	at 298.15 K
Third-Law Entropy of Gas	83.43	cal/(mol·K)	at 298.15 K

Table 2: Molar Thermodynamic Functions of Crystalline **Dimethylmalononitrile** at 298.15 K

Transition	Temperature (T)	Enthalpy of Transition ( $\Delta H$ )	Entropy of Transition ( $\Delta S$ )
Solid-Solid Transition	302.60 K	-	7.79 cal/(mol·K)
Melting	307.47 K	-	3.15 cal/(mol·K)

Table 3: Phase Transition Properties of **Dimethylmalononitrile**

Phase	Temperature Range	Vapor Pressure Equation
Liquid	310 - 370 K	$\log_{10}P(\text{atm}) = 26.5509 - 3506.24/T - 7.0462\log_{10}T$

Table 4: Vapor Pressure of Liquid **Dimethylmalononitrile**

Parameter	Value	Units
Density ( $\rho$ )	$0.8900 - 11.0 \times 10^{-4}(t - 35)$	g/cm <sup>3</sup>

Table 5: Density of Liquid **Dimethylmalononitrile**

## Experimental Protocols

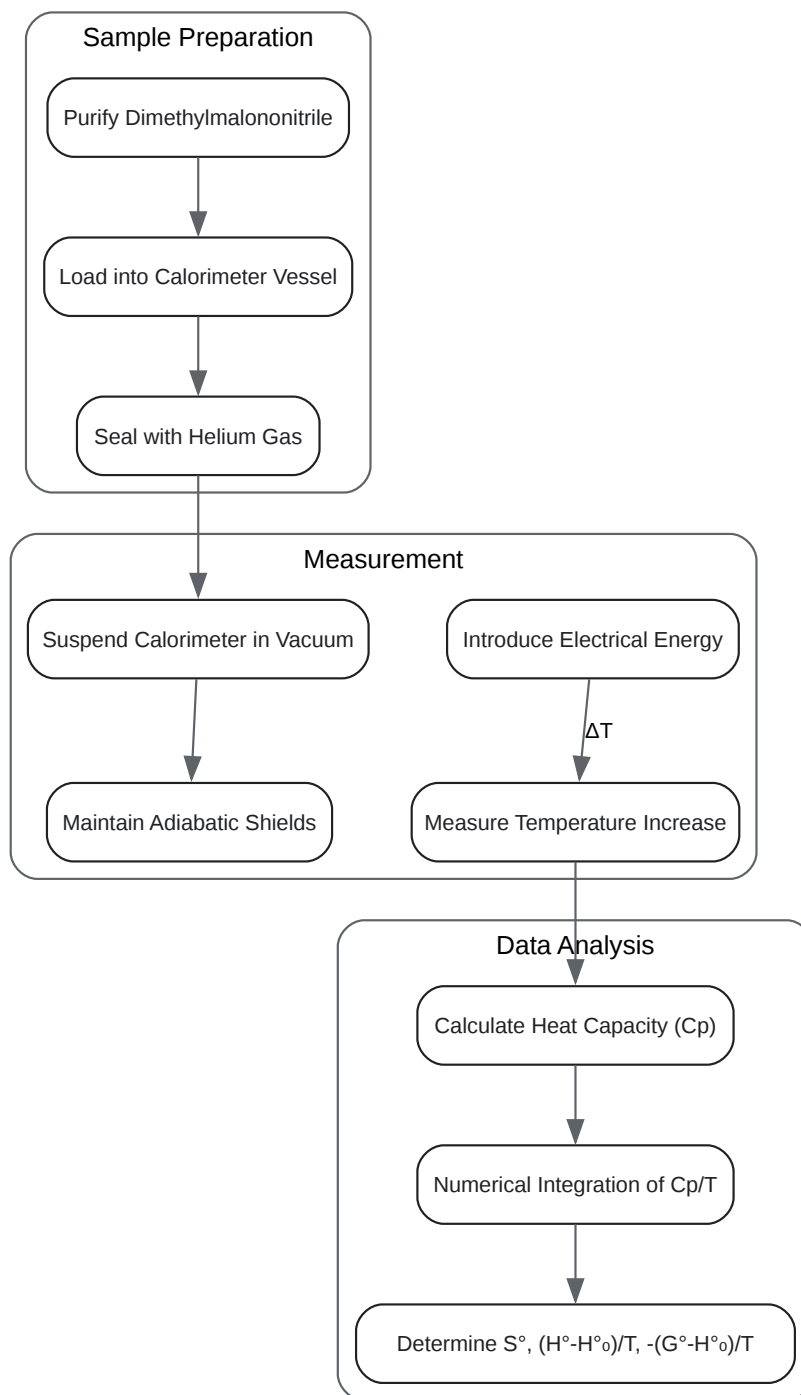
The thermodynamic data presented in this guide were primarily determined through a series of meticulous experimental procedures as described by Ribner and Westrum (1967). The core methodologies are detailed below.

## Low-Temperature Heat Capacity and Thermochemistry

Adiabatic Calorimetry: The heat capacity of **dimethylmalononitrile** was measured from 5 to 350 K using a laboratory-constructed Mark II adiabatic calorimeter.

- **Sample Preparation:** A purified sample of **dimethylmalononitrile** was loaded into a gold-plated copper calorimeter vessel. The vessel was sealed with a small pressure of helium gas to facilitate thermal equilibrium.
- **Calorimeter Setup:** The calorimeter vessel was suspended within a vacuum chamber, surrounded by adiabatic shields. These shields were maintained at the same temperature as the calorimeter to minimize heat exchange with the surroundings.
- **Measurement Procedure:** A known quantity of electrical energy was introduced to the calorimeter, and the resulting temperature increase was precisely measured using a platinum resistance thermometer. The heat capacity was then calculated from the energy input and the temperature change.
- **Data Analysis:** The experimental heat capacity data was used to calculate the entropy, enthalpy, and Gibbs free energy functions by numerical integration.

## Experimental Workflow: Adiabatic Calorimetry

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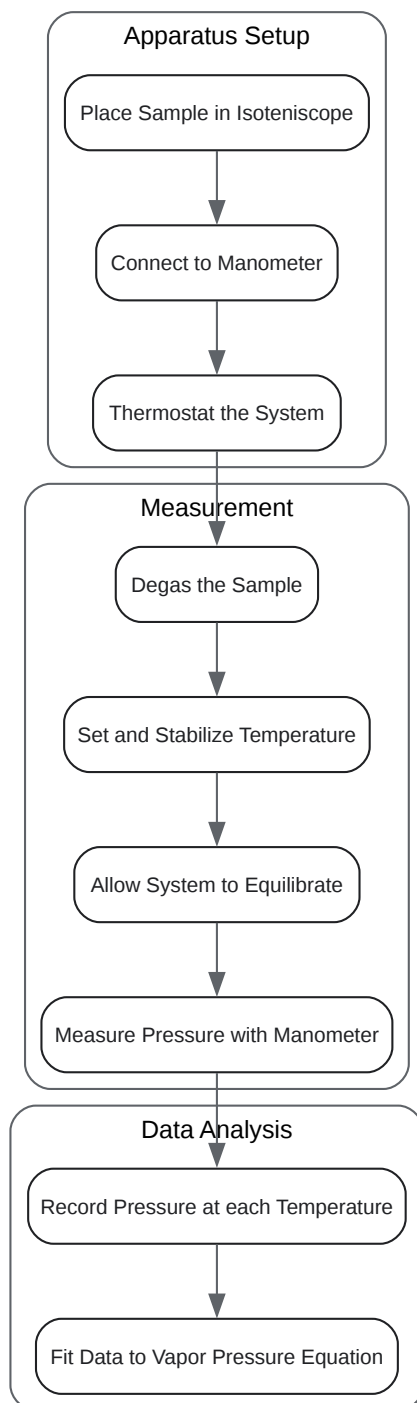
Caption: Workflow for Adiabatic Calorimetry.

## Vapor Pressure Determination

The vapor pressure of liquid **dimethylmalononitrile** was measured over the temperature range of 310 to 370 K using a static method.

- Apparatus: A sample of **dimethylmalononitrile** was placed in a thermostatted isoteniscope connected to a mercury manometer.
- Procedure: The sample was thoroughly degassed to remove any volatile impurities. The temperature of the sample was controlled to within  $\pm 0.01$  K. At each temperature, the system was allowed to reach equilibrium, and the vapor pressure was determined by measuring the difference in height of the mercury columns in the manometer.

## Experimental Workflow: Vapor Pressure Measurement

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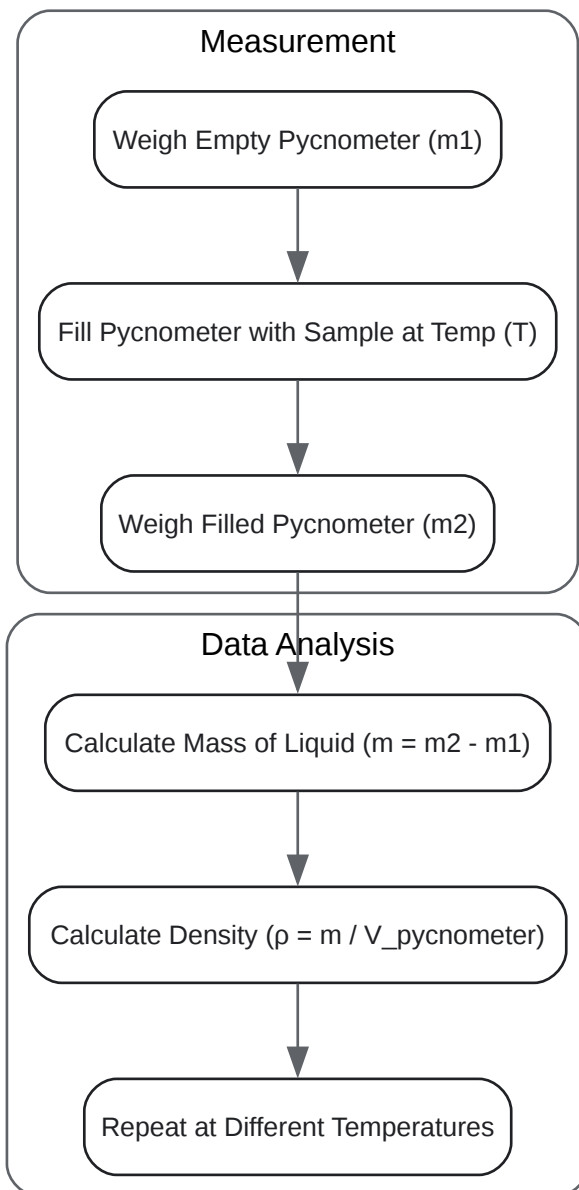
Caption: Workflow for Vapor Pressure Measurement.

## Density Measurement

The density of liquid **dimethylmalononitrile** was determined using a pycnometer.

- Procedure: A pycnometer of known volume was weighed empty and then again when filled with the liquid sample at a known temperature. The mass of the liquid was determined by difference. The density was then calculated by dividing the mass of the liquid by the volume of the pycnometer. This procedure was repeated at several temperatures to determine the temperature dependence of the density.

## Experimental Workflow: Density Measurement



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Caption: Workflow for Density Measurement.



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## References

- 1. Dimethylmalononitrile 97 7321-55-3 [sigmaaldrich.com]
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